

A Researcher's Guide to Certified Reference Materials for Fenthion-d6

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Compound of Interest

Compound Name: Fenthion-d6

Cat. No.: B563001

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For researchers, scientists, and drug development professionals engaged in the quantitative analysis of the organophosphorus insecticide Fenthion, the use of a stable isotope-labeled internal standard is crucial for achieving accurate and reliable results. **Fenthion-d6**, a deuterated analog of Fenthion, is a widely utilized certified reference material (CRM) for this purpose, particularly in chromatographic methods such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). This guide provides a comparative overview of commercially available **Fenthion-d6** CRMs, alternative internal standards, and detailed experimental protocols for their application.

Comparison of Fenthion-d6 Certified Reference Materials

The selection of a suitable **Fenthion-d6** CRM is critical for ensuring the quality and integrity of analytical data. Several reputable suppliers offer **Fenthion-d6** CRMs, often with accreditations such as ISO 17034, which guarantees the competence of the reference material producer. While obtaining complete Certificates of Analysis (CoA) without direct purchase can be challenging, the following table summarizes publicly available information and typical specifications for **Fenthion-d6** CRMs from prominent suppliers.

Table 1: Comparison of Commercially Available **Fenthion-d6** CRMs

Supplier	Product Name	CAS Number	Purity	Isotopic Enrichment	Format	Solvent
Dr. Ehrenstorfer (LGC Standards)	Fenthion D6 (O,O-dimethyl D6)	1189662-83-6	High Purity (CoA provided)	High (CoA provided)	Solution or Neat	Acetonitrile or Isooctane
Chiron	Fenthion-d6 (O,O-dimethyl-d6)	1189662-83-6	High Purity (CoA provided)	High (CoA provided)	Solution	Isooctane
WITEGA Laboratoire	Fenthion-d6	1189662-83-6	>98-99% Chemical Purity[1]	>98-99% Isotopic Purity[1]	Neat or Solution	Not specified
Toronto Research Chemicals (TRC)	Fenthion-d6	1189662-83-6	High Purity (CoA provided)	High (CoA provided)	Neat or Solution	Not specified
Santa Cruz Biotechnology	Fenthion-d6	1189662-83-6	High Purity (CoA provided)	High (CoA provided)	Neat	Not specified
CDN Isotopes	Fenthion-d6 (O,O-dimethyl-d6)	1189662-83-6	95% Chemical Purity	99 atom % D	Neat	Not specified

Note: "High Purity (CoA provided)" indicates that the supplier specifies a high purity level and provides a lot-specific Certificate of Analysis with the exact value upon purchase. Researchers are strongly encouraged to consult the CoA for precise specifications.

Alternative Isotopically Labeled Internal Standards

While **Fenthion-d6** is a direct and effective internal standard, other deuterated organophosphorus pesticide standards can also be considered, especially in multi-residue analysis methods. The choice of an alternative standard depends on factors such as its chemical similarity to Fenthion, retention time in the chromatographic system, and the absence of isotopic overlap with the analyte.

Table 2: Comparison of Alternative Isotopically Labeled Internal Standards

Internal Standard	Supplier(s)	Purity	Isotopic Enrichment	Key Considerations
Parathion-d10	LGC Standards, Cambridge Isotope Laboratories	High Purity (CoA provided)	≥98% (CIL)	Structurally similar organothiophosphate.
Chlorpyrifos-d10	LGC Standards, Cayman Chemical	High Purity (CoA provided)	≥99% (Cayman)	Commonly used in pesticide residue analysis. [2] [3]
Diazinon-d10	Sigma-Aldrich, Cayman Chemical	≥97.5% (GC)	≥95 atom % D (Sigma-Aldrich)	Another widely used organothiophosphate insecticide. [4]
Triethyl-D15-phosphate (TEP-d15)	Benchchem	High Purity (CoA provided)	High (CoA provided)	Can be used as a generic internal standard for a broad range of organophosphates.

Experimental Protocols

The use of **Fenthion-d6** as an internal standard is integral to analytical methods for the quantification of Fenthion in various matrices, including environmental and biological samples. Below are detailed methodologies for sample preparation and analysis using GC-MS and LC-MS/MS.

Experimental Protocol 1: Fenthion Analysis in Food Matrices by LC-MS/MS

This protocol outlines a typical workflow for the analysis of Fenthion in food samples using a QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction method followed by LC-MS/MS analysis.

- **Sample Homogenization:** Homogenize a representative portion of the food sample (e.g., 10-15 g) to a uniform consistency.
- **Internal Standard Spiking:** Spike a known amount of **Fenthion-d6** CRM solution into the homogenized sample. The concentration of the internal standard should be comparable to the expected concentration of the analyte.
- **QuEChERS Extraction:**
 - Add 10 mL of acetonitrile to the sample in a 50 mL centrifuge tube.
 - Add the appropriate QuEChERS extraction salts (e.g., magnesium sulfate, sodium chloride, sodium citrate).
 - Shake vigorously for 1 minute and centrifuge.
- **Dispersive Solid-Phase Extraction (d-SPE) Cleanup:**
 - Take an aliquot of the acetonitrile supernatant.
 - Add it to a d-SPE tube containing a cleanup sorbent (e.g., PSA, C18, GCB) to remove interfering matrix components.
 - Vortex and centrifuge.

- LC-MS/MS Analysis:
 - Transfer the final extract into an autosampler vial.
 - Inject an aliquot into the LC-MS/MS system.
 - LC Conditions:
 - Column: C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 μ m).
 - Mobile Phase: Gradient elution with water and methanol (both containing 0.1% formic acid).
 - Flow Rate: 0.3 mL/min.
 - Column Temperature: 40 °C.
 - MS/MS Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Acquisition Mode: Multiple Reaction Monitoring (MRM).
 - Monitor specific precursor-to-product ion transitions for both Fenthion and **Fenthion-d6**.
- Quantification: Calculate the concentration of Fenthion in the sample by comparing the peak area ratio of the analyte to the internal standard against a calibration curve prepared in a representative blank matrix.

Experimental Protocol 2: Fenthion Analysis in Environmental Water Samples by GC-MS

This protocol describes the analysis of Fenthion in water samples using solid-phase extraction (SPE) followed by GC-MS.

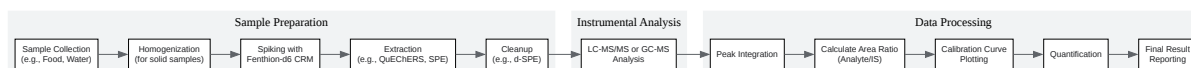
- Sample Collection and Preservation: Collect water samples in clean glass bottles and store at 4 °C.

- Internal Standard Spiking: Add a known amount of **Fenthion-d6** CRM solution to a measured volume of the water sample (e.g., 500 mL).
- Solid-Phase Extraction (SPE):
 - Condition an SPE cartridge (e.g., C18) with methanol followed by deionized water.
 - Pass the water sample through the cartridge at a controlled flow rate.
 - Wash the cartridge with deionized water to remove interfering salts.
 - Dry the cartridge under vacuum.
 - Elute the analytes with a suitable organic solvent (e.g., ethyl acetate).
- Concentration and Solvent Exchange:
 - Concentrate the eluate to a small volume (e.g., 1 mL) under a gentle stream of nitrogen.
 - If necessary, exchange the solvent to one more compatible with GC analysis (e.g., hexane).
- GC-MS Analysis:
 - Inject an aliquot of the final extract into the GC-MS system.
 - GC Conditions:
 - Column: A low-bleed capillary column suitable for pesticide analysis (e.g., 30 m x 0.25 mm, 0.25 μ m film thickness).
 - Carrier Gas: Helium at a constant flow rate.
 - Temperature Program: A suitable temperature gradient to separate Fenthion from other components.
 - Injector Temperature: 250 °C.
 - MS Conditions:

- Ionization Mode: Electron Ionization (EI).
 - Acquisition Mode: Selected Ion Monitoring (SIM) or full scan.
 - Monitor characteristic ions for both Fenthion and **Fenthion-d6**.
- Quantification: Determine the concentration of Fenthion by comparing the peak area ratio of the analyte to the internal standard against a calibration curve.

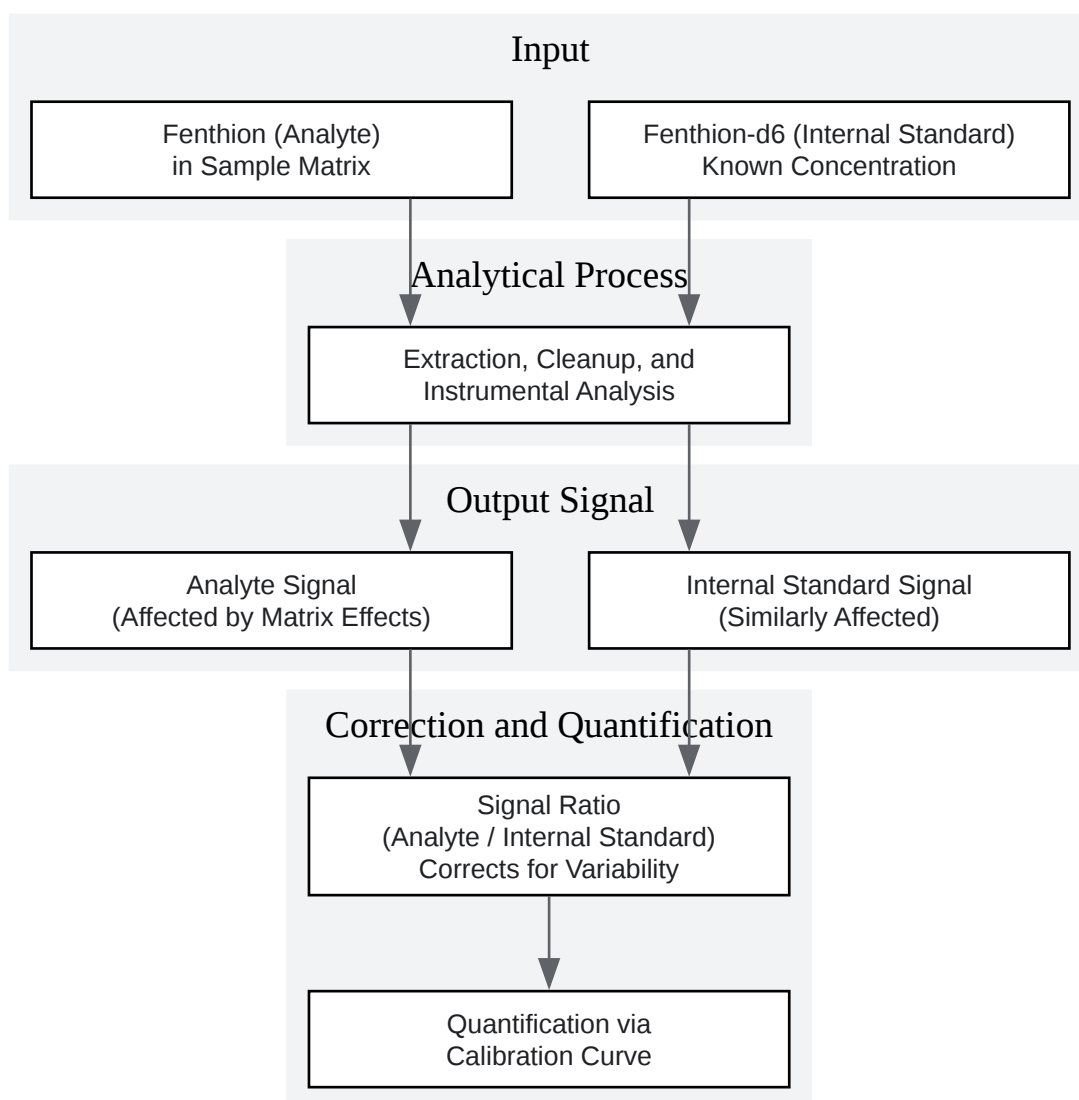
Visualizing the Analytical Workflow

To better illustrate the logical flow of a typical analytical procedure utilizing a **Fenthion-d6** CRM, the following diagrams are provided.



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Caption: Workflow for Fenthion analysis using **Fenthion-d6** CRM.



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Caption: Role of **Fenthion-d6** as an internal standard for correction.

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